

literature review of cross-coupling reactions involving 2-Bromo-6-fluoropyridine

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Compound of Interest

Compound Name: 2-Bromo-6-fluoropyridine

Cat. No.: B174918

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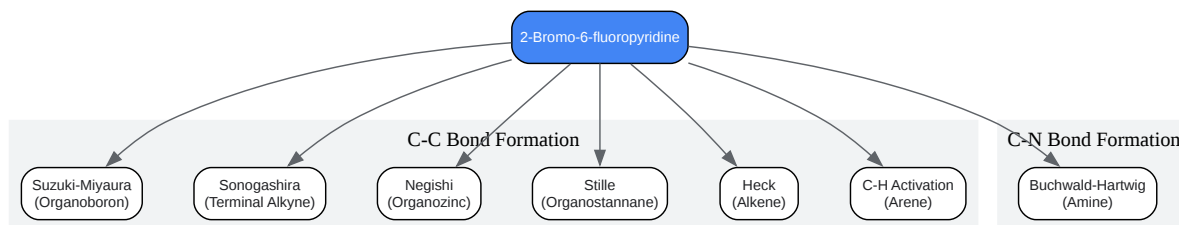
A Comparative Guide to Cross-Coupling Reactions of 2-Bromo-6-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive literature review and comparison of various cross-coupling reactions involving **2-Bromo-6-fluoropyridine**, a versatile building block in medicinal chemistry and materials science. The following sections detail the performance of Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig, Negishi, Stille, and Heck reactions, supported by experimental data and detailed protocols.

General Experimental Workflow

The cross-coupling reactions discussed in this guide generally follow a common experimental workflow. The specific catalyst, ligand, base, and solvent system are tailored for each reaction type to optimize yield and selectivity.



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